

A Comprehensive Technical Guide on the Physical and Chemical Properties of Disodium Maleate

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Compound of Interest

Compound Name: Disodium maleate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Disodium maleate, the disodium salt of maleic acid, is a versatile organic compound with significant applications across various scientific and industrial sectors.^[1] Its utility is prominent in polymer chemistry, as a crucial component in the synthesis of various copolymers, and within the pharmaceutical industry, where it serves as an excipient in drug formulations.^[1] This technical guide provides an in-depth overview of the core physical and chemical properties of **disodium maleate**, supported by experimental methodologies and structured data presentation to aid researchers and professionals in its application and development.

Chemical Identity and Structure

Disodium maleate is chemically designated as disodium (2Z)-but-2-enedioate.^[1] The presence of a cis-configured carbon-carbon double bond is a key structural feature that influences its chemical reactivity and physical properties.

Molecular Formula: $C_4H_2Na_2O_4$ ^[1]

Canonical SMILES: C1=CC(=O)OC1=O.[Na+].[Na+]

InChI Key: MSJMDZAOKORVFC-UAIGNFCESA-L^[1]

Physical Properties

Disodium maleate is typically a white crystalline powder under ambient conditions.^[1] A summary of its key physical properties is presented in the table below.

Property	Value	References
Molecular Weight	160.04 g/mol	^{[1][2]}
Exact Mass	159.97484710 g/mol	^[2]
Melting Point	>300°C (decomposes)	
Density	1.499 g/cm ³	^[1]
Solubility in Water	>50 g/L (25°C)	^[1]
pKa (of maleic acid)	pKa ₁ = 1.9, pKa ₂ = 6.2	^[1]
pH (50 g/L solution at 25°C)	7.0 - 9.0	^[1]
Appearance	White crystalline powder	^[1]

Chemical Properties

The chemical behavior of **disodium maleate** is largely dictated by the carboxylate groups and the carbon-carbon double bond.

Reactivity

- **Neutralization:** As a salt of a weak acid and a strong base, it reacts with strong acids to form maleic acid.
- **Esterification:** The carboxylate groups can be esterified under acidic conditions with alcohols.
- **Polymerization:** **Disodium maleate** can participate in polymerization reactions. In emulsion polymerization, it can influence the polymerization activity. For instance, in the copolymerization of maleic anhydride and sodium allyl sulfonate, the degree of neutralization to form monosodium or **disodium maleate** significantly affects the reaction. **Disodium maleate**, having a poorer polymerization activity compared to monosodium maleate, can hinder the polymerization process.^[2]

Stability

Disodium maleate is generally stable under normal conditions. However, at elevated temperatures, it will decompose.

Experimental Protocols

Determination of Melting Point

Methodology: The melting point of **disodium maleate** can be determined using a standard capillary melting point apparatus.

- **Sample Preparation:** A small amount of finely powdered, dry **disodium maleate** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 1-2 °C per minute.
- **Observation:** The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it becomes completely liquid are recorded as the melting point range. For **disodium maleate**, decomposition is typically observed at temperatures above 300°C.

Determination of Aqueous Solubility

Methodology: The solubility of **disodium maleate** in water can be determined by preparing a saturated solution and measuring the concentration of the dissolved solid.

- **Preparation of Saturated Solution:** An excess amount of **disodium maleate** is added to a known volume of deionized water in a flask.
- **Equilibration:** The flask is sealed and agitated at a constant temperature (e.g., 25°C) for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
- **Sample Collection and Analysis:** A sample of the supernatant is carefully withdrawn, filtered to remove any undissolved solid, and its concentration is determined using a suitable

analytical method, such as gravimetric analysis (evaporation of the solvent and weighing the residue) or a validated titration method.

pH Determination

Methodology: The pH of an aqueous solution of **disodium maleate** is measured using a calibrated pH meter according to USP General Chapter <791>.

- **Solution Preparation:** A solution of known concentration (e.g., 50 g/L) is prepared by dissolving a weighed amount of **disodium maleate** in deionized water.
- **Calibration:** The pH meter is calibrated using standard buffer solutions of known pH (e.g., pH 4.0, 7.0, and 10.0).
- **Measurement:** The electrode of the calibrated pH meter is immersed in the **disodium maleate** solution, and the pH reading is recorded once it stabilizes.

Assay by Titration

Methodology: The purity of **disodium maleate** can be determined by a non-aqueous acid-base titration.

- **Sample Preparation:** A precisely weighed amount of **disodium maleate** is dissolved in a suitable non-aqueous solvent, such as glacial acetic acid.
- **Titration:** The solution is titrated with a standardized solution of a strong acid in a non-aqueous solvent, such as perchloric acid in glacial acetic acid.
- **Endpoint Detection:** The endpoint of the titration can be determined potentiometrically or by using a suitable visual indicator. The volume of titrant required to reach the endpoint is recorded.
- **Calculation:** The percentage purity of **disodium maleate** is calculated based on the stoichiometry of the reaction and the concentration of the titrant.

Spectroscopic Analysis

Fourier-Transform Infrared (FTIR) Spectroscopy

- **Sample Preparation:** A small amount of dry **disodium maleate** is mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a spectrum can be obtained using an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The FTIR spectrum is recorded over a suitable wavenumber range (e.g., 4000-400 cm^{-1}). Key characteristic peaks for the carboxylate groups (around 1600-1550 cm^{-1} and 1400 cm^{-1}) and the C=C double bond should be observed.

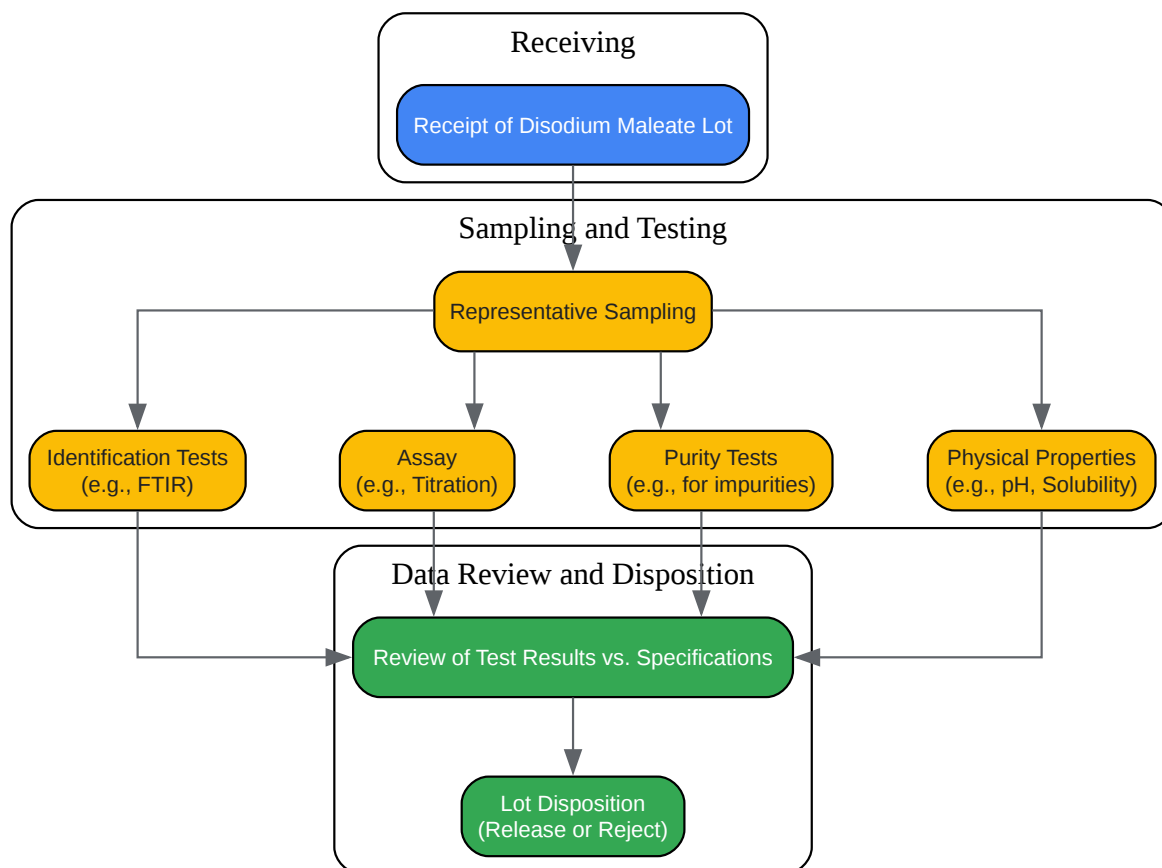
Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** A sample of **disodium maleate** is dissolved in a suitable deuterated solvent, such as deuterium oxide (D_2O). A small amount of a reference standard (e.g., DSS or TSP) is added for chemical shift referencing.
- **Data Acquisition:** ^1H and ^{13}C NMR spectra are acquired on a high-resolution NMR spectrometer. The ^1H NMR spectrum is expected to show a singlet for the two equivalent vinyl protons, and the ^{13}C NMR spectrum will show signals for the carboxylate carbons and the vinyl carbons.

Applications and Logical Workflows

Quality Control of Disodium Maleate as a Pharmaceutical Excipient

Disodium maleate is used as an excipient in pharmaceutical formulations. A typical quality control workflow ensures its identity, purity, and suitability for use.

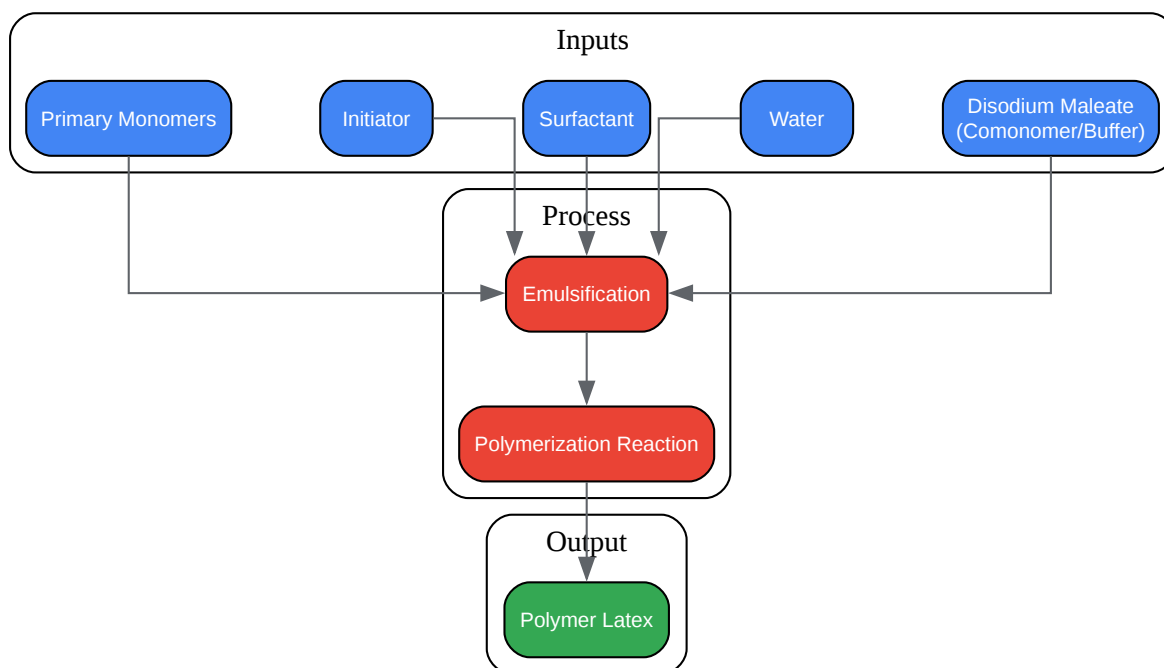


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Caption: Quality Control Workflow for **Disodium Maleate**.

Role in Emulsion Polymerization

Disodium maleate can be used as a comonomer or pH buffer in emulsion polymerization processes. The following diagram illustrates a simplified workflow.



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Caption: Emulsion Polymerization Workflow with **Disodium Maleate**.

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **disodium maleate**, along with relevant experimental protocols and visualizations of its application workflows. The structured presentation of this data is intended to be a valuable resource for researchers, scientists, and drug development professionals, facilitating a deeper understanding and more effective utilization of this important chemical compound.

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References

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